

Application Notes and Protocols for Acetyl-PHF6 Amide TFA in DMSO

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Compound of Interest

Compound Name: Acetyl-PHF6 amide TFA

CAS No.: 329897-62-3

Cat. No.: B6295714

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Introduction

Acetyl-PHF6 amide (Ac-VQIVYK-NH₂) is a synthetic hexapeptide derived from the microtubule-associated protein tau.^{[1][2]} Specifically, it corresponds to the PHF6 (Paired Helical Filament 6) segment, a critical sequence for tau protein aggregation, which is a hallmark of neurodegenerative diseases such as Alzheimer's.^{[3][4][5]} The N-terminal acetylation and C-terminal amidation of this peptide enhance its stability by mimicking a native peptide bond and neutralizing terminal charges.^[6] Due to its amyloidogenic nature, proper handling and preparation of Acetyl-PHF6 amide solutions are critical for reproducible experimental results.^{[1][7]} These application notes provide detailed protocols for the preparation of stock solutions of **Acetyl-PHF6 amide TFA** in dimethyl sulfoxide (DMSO).

Data Presentation

Physicochemical Properties

Property	Value	Reference
Sequence	Ac-Val-Gln-Ile-Val-Tyr-Lys-NH ₂	[8]
Molecular Formula	C ₃₈ H ₆₄ N ₈ O ₈	[7]
Molecular Weight (Free Base)	760.98 g/mol	[7]
Molecular Weight (TFA Salt)	~903.99 g/mol	[9]
Appearance	White to off-white lyophilized powder	[7]
Storage (Lyophilized)	-20°C to -80°C, protect from moisture and light	[7]

Solubility and Recommended Stock Concentrations

Solvent	Recommended Concentration	Notes	Reference
Dimethyl Sulfoxide (DMSO)	1-5 mg/mL	High solubility (up to 67.5 mg/mL reported). [7][9]	[7]
1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)	1 mg/mL	Useful for pre-treatment to obtain a monomeric peptide film.[7]	[7]
0.1% Ammonium Hydroxide (NH ₄ OH)	1 mg/mL	Reconstitute and immediately dilute in experimental buffer.[7]	[7]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Acetyl-PHF6 Amide TFA Stock Solution in DMSO

This protocol describes the preparation of a 1 mg/mL stock solution of **Acetyl-PHF6 amide TFA** in DMSO.

Materials:

- **Acetyl-PHF6 amide TFA** (lyophilized powder)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Desiccator

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Acetyl-PHF6 amide TFA** to equilibrate to room temperature in a desiccator for at least 30 minutes. This prevents condensation of moisture, which can affect peptide stability.[7]
- **Centrifugation:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully open the vial and add the appropriate volume of anhydrous DMSO to achieve a 1 mg/mL concentration. For example, to prepare 1 mL of a 1 mg/mL solution, add 1 mL of DMSO to 1 mg of the peptide.
- **Dissolution:** Close the vial tightly and gently vortex for 1-2 minutes to facilitate dissolution.[7] If the peptide does not fully dissolve, brief sonication in a water bath may be used.[6]
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-binding microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.[7] When stored in DMSO, freezing at -30°C is recommended.

Protocol 2: Pre-treatment with HFIP for Monomeric Acetyl-PHF6 Amide

For experiments sensitive to pre-existing aggregates, a pre-treatment step using HFIP is recommended to ensure the peptide is in a monomeric state before reconstitution in DMSO.[6]
[7]

Materials:

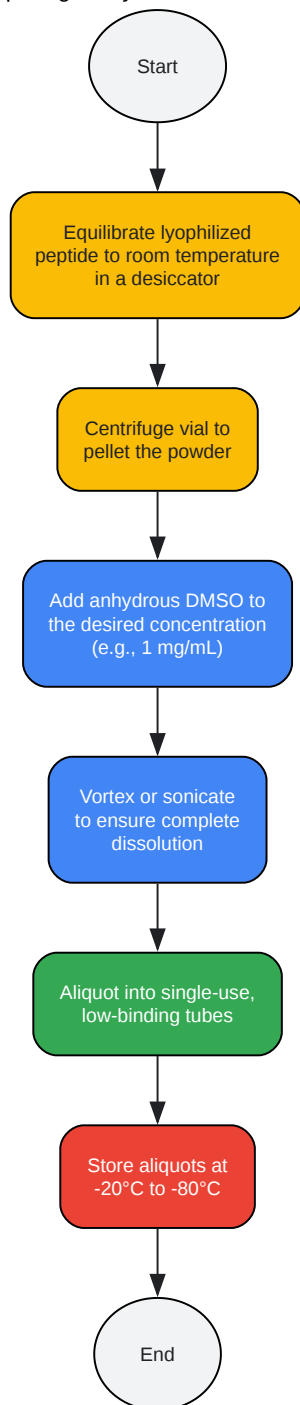
- **Acetyl-PHF6 amide TFA** (lyophilized powder)
- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)
- Nitrogen gas source
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes

Procedure:

- **Dissolution in HFIP:** Following steps 1 and 2 from Protocol 1, dissolve the peptide in HFIP at a concentration of 1 mg/mL. Vortex briefly to ensure complete dissolution.[7]
- **Solvent Evaporation:** Evaporate the HFIP under a gentle stream of nitrogen gas to form a thin peptide film at the bottom of the vial.[7]
- **Reconstitution in DMSO:** Immediately reconstitute the resulting peptide film in the desired volume of DMSO as described in Protocol 1 (steps 3-6).[7]

Mandatory Visualization

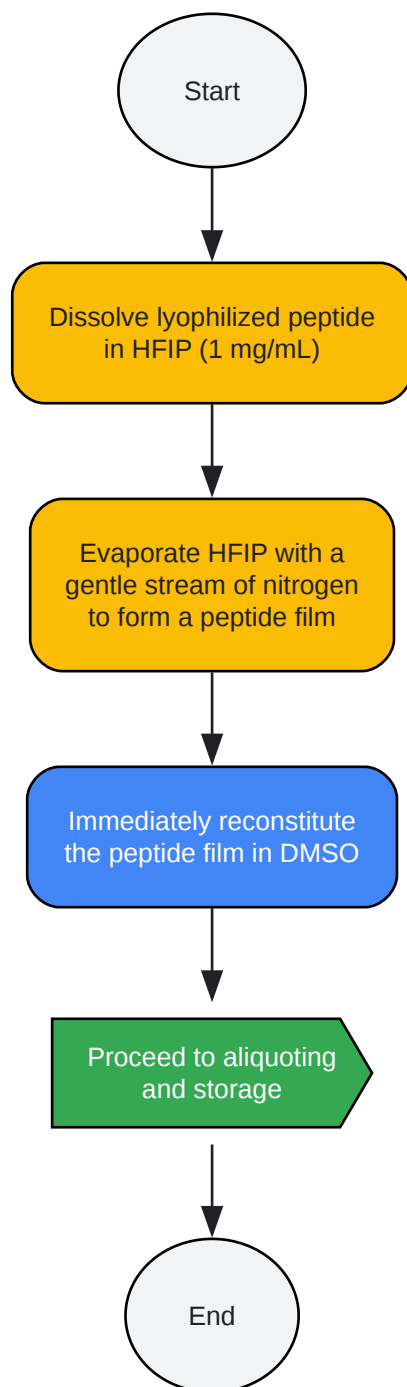
Workflow for Preparing Acetyl-PHF6 Amide TFA Stock Solution



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Caption: Workflow for **Acetyl-PHF6 Amide TFA** Stock Solution Preparation.

HFIP Pre-treatment Workflow for Monomeric Peptide



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Caption: HFIP Pre-treatment for Monomeric Acetyl-PHF6 Amide.

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